

Technical Guide: Safe Handling of 3-Bromo-2-methoxypyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-2-methoxypyridine

Cat. No.: B087399

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive handling precautions and safety information for **3-Bromo-2-methoxypyridine** (CAS No. 13472-59-8), a key intermediate in pharmaceutical and agrochemical synthesis. Adherence to these guidelines is critical to ensure personnel safety and maintain experimental integrity.

Hazard Identification and Classification

3-Bromo-2-methoxypyridine is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement	Signal Word
Acute Toxicity, Oral	4	H302: Harmful if swallowed.	Danger
Skin Corrosion/Irritation	2	H315: Causes skin irritation. [1] [2]	
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage. [2] [3]	
Specific target organ toxicity — Single exposure	3	H335: May cause respiratory irritation. [1] [2]	

Target Organs: Respiratory system.[2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Bromo-2-methoxypyridine** is provided below.

Property	Value
Molecular Formula	C ₆ H ₆ BrNO[2][4]
Molecular Weight	188.02 g/mol [2][4]
Appearance	Colorless to pale yellow liquid[4]
Density	1.5856 g/mL at 25°C[2][4]
Refractive Index	n _{20/D} 1.566[2][4]
Flash Point	93.3 °C (199.9 °F) - closed cup[2]
Solubility	Soluble in organic solvents such as DMSO and methanol; limited solubility in water.[4]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **3-Bromo-2-methoxypyridine**.

Protection Type	Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield is also recommended.[2][5]
Skin Protection	Chemically impermeable gloves (e.g., type ABEK EN14387 respirator filter), and fire/flammable resistant and impervious clothing. A lab coat should be worn.[2][4][5]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a suitable filter.[5]



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Handling and Storage

Proper handling and storage procedures are essential to maintain the stability of the compound and prevent accidental exposure.

Handling:

- Handle in a well-ventilated place.[5]
- Avoid contact with skin and eyes.[5]
- Avoid the formation of dust and aerosols.[5]
- Use non-sparking tools.[5]

- Prevent fire caused by electrostatic discharge.[\[5\]](#)
- Do not eat, drink, or smoke when using this product.
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)

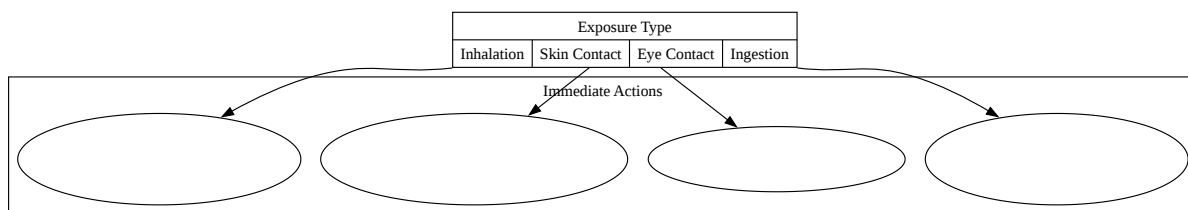
Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)[\[5\]](#)
- Store away from incompatible materials such as acids, bases, and oxidizing agents.
- Keep in a dark place under an inert atmosphere to prevent degradation.[\[4\]](#)

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is crucial.

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. [5]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor. [5]
Eye Contact	Rinse with pure water for at least 15 minutes, also under the eyelids. Consult a doctor. [1] [5]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [5]



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Accidental Release Measures

In the event of a spill, follow these procedures to contain and clean up the material safely.

Personal Precautions:

- Use personal protective equipment.[5]
- Ensure adequate ventilation.[5]
- Remove all sources of ignition.[5]
- Evacuate personnel to safe areas.[5]

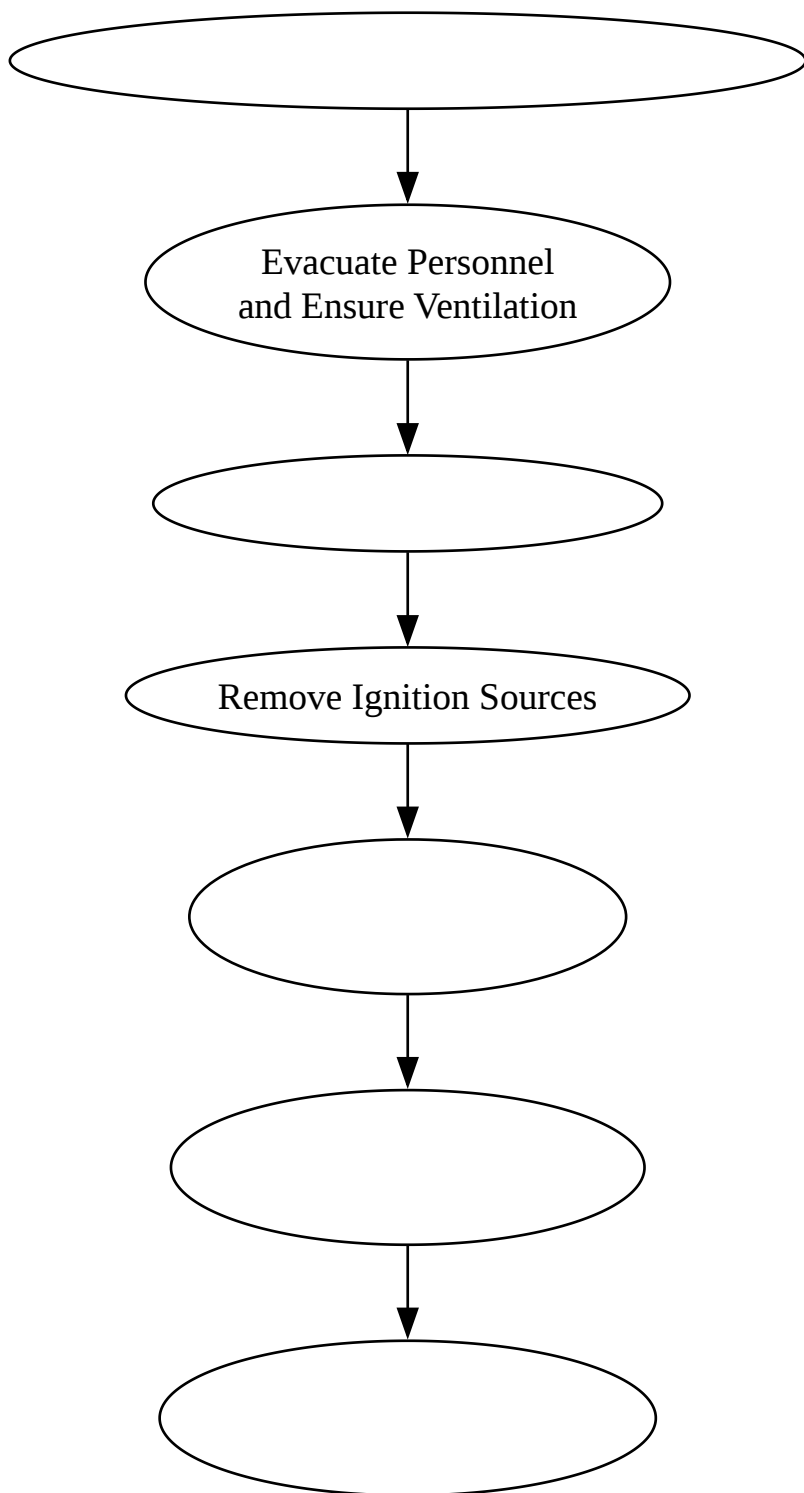
Environmental Precautions:

- Prevent further leakage or spillage if safe to do so.[5]
- Do not let the chemical enter drains.[5]

Methods for Containment and Cleaning Up:

- Collect spillage with suitable absorbent material.
- Keep in suitable, closed containers for disposal.[5]

- Use spark-proof tools and explosion-proof equipment.[5]



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Fire-Fighting Measures

Suitable Extinguishing Media:

- Use dry chemical, carbon dioxide, or alcohol-resistant foam.[5]

Special Hazards:

- Combustible liquid.[2]
- Containers may explode when heated.
- May emit corrosive fumes.[6]

Protective Actions for Fire-Fighters:

- Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[5]
- Cool fire-exposed containers with water spray from a protected location.[6]

Disposal Considerations

Dispose of **3-Bromo-2-methoxypyridine** and its containers in accordance with local, regional, and national regulations for chemical waste.[4] Do not empty into drains.

Toxicological Information

Detailed toxicological properties of **3-Bromo-2-methoxypyridine** have not been fully investigated. The available data indicates that it is harmful if swallowed, causes skin irritation, serious eye damage, and may cause respiratory irritation.[2][3]

This technical guide is intended to provide essential safety information. Always refer to the most current Safety Data Sheet (SDS) from your supplier before handling this chemical.

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- To cite this document: BenchChem. [Technical Guide: Safe Handling of 3-Bromo-2-methoxypyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087399#handling-precautions-for-3-bromo-2-methoxypyridine]

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